

Spectroscopic data of 2,3-Dimethylbenzonitrile

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Compound of Interest

Compound Name: 2,3-Dimethylbenzonitrile

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An In-Depth Technical Guide to the Spectroscopic Characterization of 2,3-Dimethylbenzonitrile

This guide provides a comprehensive analysis of the spectroscopic data for **2,3-Dimethylbenzonitrile** (C₉H₉N), a key aromatic nitrile intermediate in various chemical syntheses.^{[1][2]} Intended for researchers, scientists, and professionals in drug development, this document synthesizes data from foundational spectroscopic techniques—Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS)—to create a definitive analytical fingerprint of the molecule. The experimental protocols and interpretations herein are grounded in established principles to ensure both accuracy and reproducibility.

Molecular Structure and Overview

2,3-Dimethylbenzonitrile is an aromatic compound characterized by a nitrile (-C≡N) group and two methyl (-CH₃) groups at the C2 and C3 positions of the benzene ring.^{[1][2]} This specific substitution pattern gives rise to a unique spectroscopic signature that is critical for its unambiguous identification and quality control in research and industrial applications.

Caption: Molecular structure of **2,3-Dimethylbenzonitrile**.

Infrared (IR) Spectroscopy Analysis

Infrared spectroscopy is a powerful technique for identifying functional groups within a molecule. The IR spectrum of **2,3-Dimethylbenzonitrile** is dominated by the characteristic stretching vibration of the nitrile group and various vibrations associated with the substituted aromatic ring and methyl groups.

Data Presentation: Key IR Absorptions

The principal absorption bands for **2,3-Dimethylbenzonitrile** are summarized below. This data is compiled from the National Institute of Standards and Technology (NIST) Chemistry WebBook.^[3]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2220 - 2240	Strong, Sharp	C≡N Nitrile Stretch
~2850 - 3000	Medium	C-H Stretch (from -CH ₃ groups)
~3000 - 3100	Weak	Aromatic C-H Stretch
~1450 - 1600	Medium	C=C Aromatic Ring Stretch
~750 - 850	Strong	Aromatic C-H Bend (Out-of-plane)

Note: The exact position of the nitrile stretch is sensitive to the electronic environment and conjugation within the molecule.^[4]

Expertise & Causality: Interpreting the Spectrum

The most diagnostic peak in the IR spectrum is the intense and sharp absorption for the nitrile (C≡N) group, typically appearing between 2220 and 2240 cm⁻¹.^[4] Its sharpness is due to the simple stretching motion of the triple bond. The presence of two methyl groups on the aromatic ring is confirmed by the C-H stretching vibrations in the 2850-3000 cm⁻¹ region. The pattern of C-H out-of-plane bending bands in the fingerprint region (below 1000 cm⁻¹) is characteristic of the 1,2,3-trisubstituted benzene ring pattern.

Caption: Workflow for FT-IR analysis of a liquid sample.

Protocol: Transmission FT-IR Spectroscopy

This protocol describes the acquisition of a transmission IR spectrum for a liquid sample like **2,3-Dimethylbenzonitrile**.

- Instrument Preparation: Ensure the FT-IR spectrometer is purged and stable.
- Background Spectrum: Record a background spectrum using a clean pair of salt (NaCl or KBr) plates. This step is crucial to subtract the absorbance of atmospheric CO₂ and water vapor.[\[4\]](#)
- Sample Preparation: Apply a small drop of neat (undiluted) **2,3-Dimethylbenzonitrile** onto one salt plate and carefully place the second plate on top to create a thin capillary film.[\[5\]](#)
- Data Acquisition: Place the sample assembly in the spectrometer's sample holder. Acquire the spectrum, typically by co-adding 16 to 32 scans to improve the signal-to-noise ratio. The standard mid-IR range is 4000 cm⁻¹ to 400 cm⁻¹.[\[4\]](#)
- Data Processing: Process the resulting spectrum by performing a baseline correction. Identify and label the wavenumbers of significant absorption peaks.
- Cleaning: Thoroughly clean the salt plates with a dry, appropriate solvent (e.g., anhydrous dichloromethane or chloroform) immediately after use to prevent damage.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.[\[6\]](#) For **2,3-Dimethylbenzonitrile**, ¹H and ¹³C NMR are essential for confirming the substitution pattern and the chemical environment of each atom.

¹H NMR Spectroscopy

Proton NMR reveals the number of distinct proton environments and their neighboring protons.

Data Presentation: ¹H NMR Spectral Data

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.2 - 7.5	Multiplet	3H	Aromatic Protons (H-4, H-5, H-6)
~2.4	Singlet	3H	Methyl Protons (Ar-CH ₃)
~2.3	Singlet	3H	Methyl Protons (Ar-CH ₃)

Data sourced from SpectraBase and interpreted based on standard chemical shift ranges. The solvent used is CDCl₃ with TMS as a reference.^[7]

Expertise & Causality: Interpreting the ¹H NMR Spectrum

The aromatic region (~7.2-7.5 ppm) integrates to three protons, consistent with a trisubstituted benzene ring. The complexity of the multiplet arises from the different chemical environments and coupling between the three adjacent aromatic protons. The two distinct singlets for the methyl groups (~2.3 and ~2.4 ppm) confirm their attachment to the aromatic ring where they have no adjacent protons to couple with. Their slightly different chemical shifts are due to the varying electronic effect of the nitrile group on the ortho (C2) and meta (C3) positions.

¹³C NMR Spectroscopy

Carbon NMR provides a count of the unique carbon atoms in the molecule.

Data Presentation: ¹³C NMR Spectral Data

Chemical Shift (δ , ppm)	Assignment
~140	C2 or C3 (Ar-CH ₃)
~138	C2 or C3 (Ar-CH ₃)
~133	C6 (Aromatic CH)
~130	C4 (Aromatic CH)
~128	C5 (Aromatic CH)
~118	C $\equiv$ N (Nitrile)
~112	C1 (Ar-C $\equiv$ N)
~20	Ar-CH ₃
~15	Ar-CH ₃

Data sourced from SpectraBase and interpreted based on established principles of ¹³C NMR. [7][8]

Expertise & Causality: Interpreting the ¹³C NMR Spectrum

The ¹³C NMR spectrum shows nine distinct carbon signals, corresponding to the nine carbon atoms in the molecule. The nitrile carbon (-C $\equiv$ N) appears characteristically downfield around 118 ppm.[6] The carbon to which the nitrile is attached (C1) is also significantly shifted. The six aromatic carbons are resolved, with the two carbons bearing methyl groups (C2, C3) appearing at the lower field end of the aromatic region due to the substitution effect. The two methyl carbons are observed in the upfield aliphatic region (~15-20 ppm).

Protocol: NMR Sample Preparation and Data Acquisition

A standardized protocol ensures high-quality, reproducible NMR data.[9][10]

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **2,3-Dimethylbenzonitrile** and dissolve it in ~0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry NMR tube. Chloroform-d (CDCl₃) is a common choice for its good solubilizing power and well-defined residual solvent peak.[9]

- **Reference Standard:** The solvent typically contains a small amount of tetramethylsilane (TMS) as an internal reference standard ($\delta = 0.00$ ppm).[11]
- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument is tuned and the magnetic field is shimmed to ensure homogeneity, which is critical for high resolution.
- **^1H NMR Acquisition:** Acquire the proton spectrum. A typical experiment involves a 30-45 degree pulse angle and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** Acquire the carbon spectrum using a proton-decoupled pulse sequence. This technique removes C-H coupling, resulting in a spectrum where each unique carbon appears as a singlet, simplifying interpretation.[12] A larger number of scans is required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- **Data Processing:** The acquired Free Induction Decay (FID) is Fourier transformed. The resulting spectrum is then phase- and baseline-corrected. For ^1H NMR, the signals are integrated. Chemical shifts are referenced to the TMS signal.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Data Presentation: Key Mass-to-Charge Ratios (m/z)

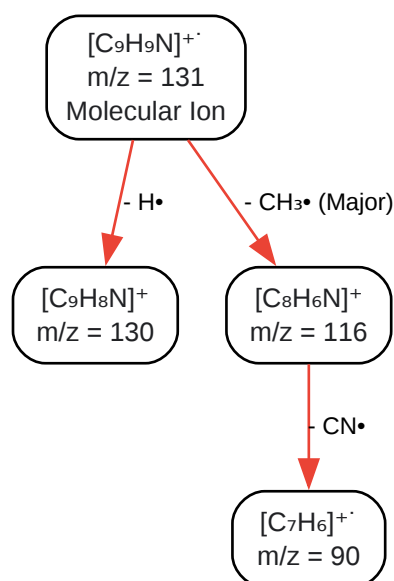
The electron ionization (EI) mass spectrum of **2,3-Dimethylbenzonitrile** exhibits several key fragments.

m/z	Relative Intensity	Assignment
131	High	$[M]^+$, Molecular Ion
130	Moderate	$[M-H]^+$
116	High	$[M-CH_3]^+$, Loss of a methyl group
103	Moderate	$[M-H-HCN]^+$ or $[M-C_2H_4]^+$
90	Low	$[M-CH_3-CN]^+$

Data compiled from the NIST Chemistry WebBook and SpectraBase.[\[1\]](#)[\[7\]](#)

Expertise & Causality: Interpreting the Mass Spectrum

The molecular ion peak $[M]^+$ at m/z 131 confirms the molecular weight of **2,3-Dimethylbenzonitrile** (131.18 g/mol).[\[1\]](#)[\[7\]](#) The most abundant fragment is often observed at m/z 116, corresponding to the loss of a methyl group ($[M-CH_3]^+$). This fragmentation is favorable as it can lead to a stable benzylic-type cation or a rearranged tropylium-like ion. The peak at m/z 130 is due to the loss of a single hydrogen atom, a common feature in aromatic compounds. Further fragmentation can lead to the loss of HCN or other neutral species.



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Caption: Proposed MS fragmentation of **2,3-Dimethylbenzonitrile**.

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the analysis of volatile compounds like **2,3-Dimethylbenzonitrile**.

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 100 ppm) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Method Development:
 - Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injection: Inject a small volume (e.g., 1 μ L) into the GC inlet, which is heated to ensure rapid volatilization (e.g., 250 $^{\circ}$ C).
 - Oven Program: Program the GC oven to ramp in temperature (e.g., start at 50 $^{\circ}$ C, hold for 1 minute, then ramp at 10 $^{\circ}$ C/min to 280 $^{\circ}$ C) to separate the analyte from any impurities.
 - Carrier Gas: Use an inert carrier gas, typically Helium, at a constant flow rate.
- MS Method Development:
 - Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV.[\[13\]](#) This energy level is optimal for generating reproducible fragmentation patterns.
 - Mass Analyzer: Set the mass analyzer (e.g., a quadrupole) to scan a relevant mass range (e.g., m/z 40-300).
 - Interface Temperature: The GC-MS interface temperature must be high enough to prevent condensation of the analyte as it elutes from the column.
- Data Analysis: Identify the chromatographic peak corresponding to **2,3-Dimethylbenzonitrile** based on its retention time. Analyze the mass spectrum associated with this peak and compare it to a reference library (e.g., NIST/Wiley) for confirmation.

Conclusion

The combination of IR, ^1H NMR, ^{13}C NMR, and Mass Spectrometry provides a robust and multi-faceted analytical profile for **2,3-Dimethylbenzonitrile**. The strong nitrile stretch in the IR, the specific pattern of aromatic and methyl signals in the NMR spectra, and the characteristic molecular ion and fragmentation pattern in the mass spectrum collectively serve as a definitive fingerprint. These datasets and protocols provide researchers with the necessary tools for the unequivocal identification and quality assessment of this important chemical compound.

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